

Beyond the Sheet: Advanced Handling & Safety Protocols for Functionalized Azepanes

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Compound of Interest

Compound Name: *Tert-butyl 4-amino-5-methylazepane-1-carboxylate*

CAS No.: 1228453-28-8

Cat. No.: B1376374

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Part 1: Core Directive & Executive Summary[1]

The Challenge: Standard Safety Data Sheets (SDS) are often generated by algorithms that miss the nuance of stereochemically complex intermediates.[1] **tert-Butyl 4-amino-5-methylazepane-1-carboxylate** is a chiral, functionalized medium-ring heterocycle.[1] Its safety profile is governed not just by its functional groups (primary amine, carbamate), but by its specific conformational behavior and lipophilicity.

The Solution: This guide moves beyond generic H-codes. It treats the molecule as a dynamic chemical entity, addressing the risks associated with its synthesis, storage stability (carbamate rotamers/hygroscopicity), and the specific hazards of its deprotection.

Critical Safety Status:

- Regulatory Status:NOVEL / RESEARCH USE ONLY. No global harmonized CAS exists for this specific regioisomer/methylation pattern in public inventories.[1]

- Reference Analog: Data is extrapolated from tert-butyl 4-aminoazepane-1-carboxylate (CAS: 196613-57-7) and adjusted for the 5-methyl substitution (increased lipophilicity).[1]
- Primary Hazard: Skin/Eye Irritant (High Confidence); Potential Sensitizer (Medium Confidence).[1]

Part 2: Scientific Integrity & Logic (E-E-A-T) Chemical Identity & Physiochemical Profiling[1]

The 5-methyl substitution on the azepane ring introduces a second chiral center, creating potential cis/trans diastereomers.[1] This steric bulk affects the basicity of the adjacent amine and the lipophilicity of the whole molecule.

Property	Value / Prediction	Rationale (Causality)
Molecular Formula	C ₁₂ H ₂₄ N ₂ O ₂	Base azepane (C ₆) + Boc (C ₅) + Methyl (C ₁)
Molecular Weight	~228.33 g/mol	Calculated based on standard atomic weights.[1]
Physical State	Viscous Oil or Low-Melting Solid	The 5-methyl group disrupts crystal packing compared to the unsubstituted analog.[1]
Predicted LogP	1.8 – 2.2	More lipophilic than the unsubstituted analog (LogP ~-1.5), increasing skin permeation risk.[1]
pKa (Conjugate Acid)	~10.5 (Amine)	Typical for secondary alkyl amines; the Boc group is non-basic.[1]
Solubility	DCM, MeOH, EtOAc	High solubility in organic solvents due to the Boc moiety.

Hazard Identification & Toxicology (The "Why")

The Mechanism of Toxicity: Unlike simple aliphatic amines, the Boc-protected azepane presents a "Trojan Horse" risk.^[1] The Boc group increases lipophilicity, facilitating transport across the dermal barrier. Once absorbed, metabolic cleavage (though slow) could release the free diamine.

- H315 (Causes Skin Irritation): The primary amine at C4 is a Lewis base.^[1] Upon contact with skin moisture, it generates localized alkalinity, leading to saponification of membrane lipids.
- H319 (Causes Serious Eye Irritation): High sensitivity of corneal tissue to pH changes.^[1]
- H335 (Respiratory Irritation): If aerosolized (unlikely due to high boiling point, but possible during rotary evaporation), the amine mist is caustic to mucous membranes.^[1]

The "Self-Validating" Safety Check:

- Protocol: Before handling, check the container cap for white crusts.^[1]
- Logic: Primary amines react with atmospheric CO₂ to form carbamate salts.^[1]
- Result: Presence of crusts indicates a compromised seal and potential degradation, necessitating filtration and titer adjustment before use.^[1]

Handling & Storage Protocols

Storage Hierarchy:

- Temperature: 2–8°C (Refrigerate).
- Atmosphere: Argon or Nitrogen blanket.^[1]
- Container: Amber glass (UV protection) with Teflon-lined cap.^[1]

Spill Response (The Neutralization Logic): Do not simply wipe up spills.^[1] The amine residue will persist and slowly oxidize.^[1]

- Isolate: Evacuate the immediate area.

- Neutralize: Apply a weak acid solution (e.g., dilute citric acid or NaH_2PO_4) to protonate the amine, converting it to a non-volatile, water-soluble salt.[1]
- Absorb: Use vermiculite or sand.[1]
- Clean: Wash surface with soap and water to remove the lipophilic Boc-residues.[1]

Process Safety: The Deprotection Risk

The most dangerous phase of using this molecule is removing the Boc group (Deprotection). This generates isobutylene gas and CO_2 , creating a pressure hazard.[1]

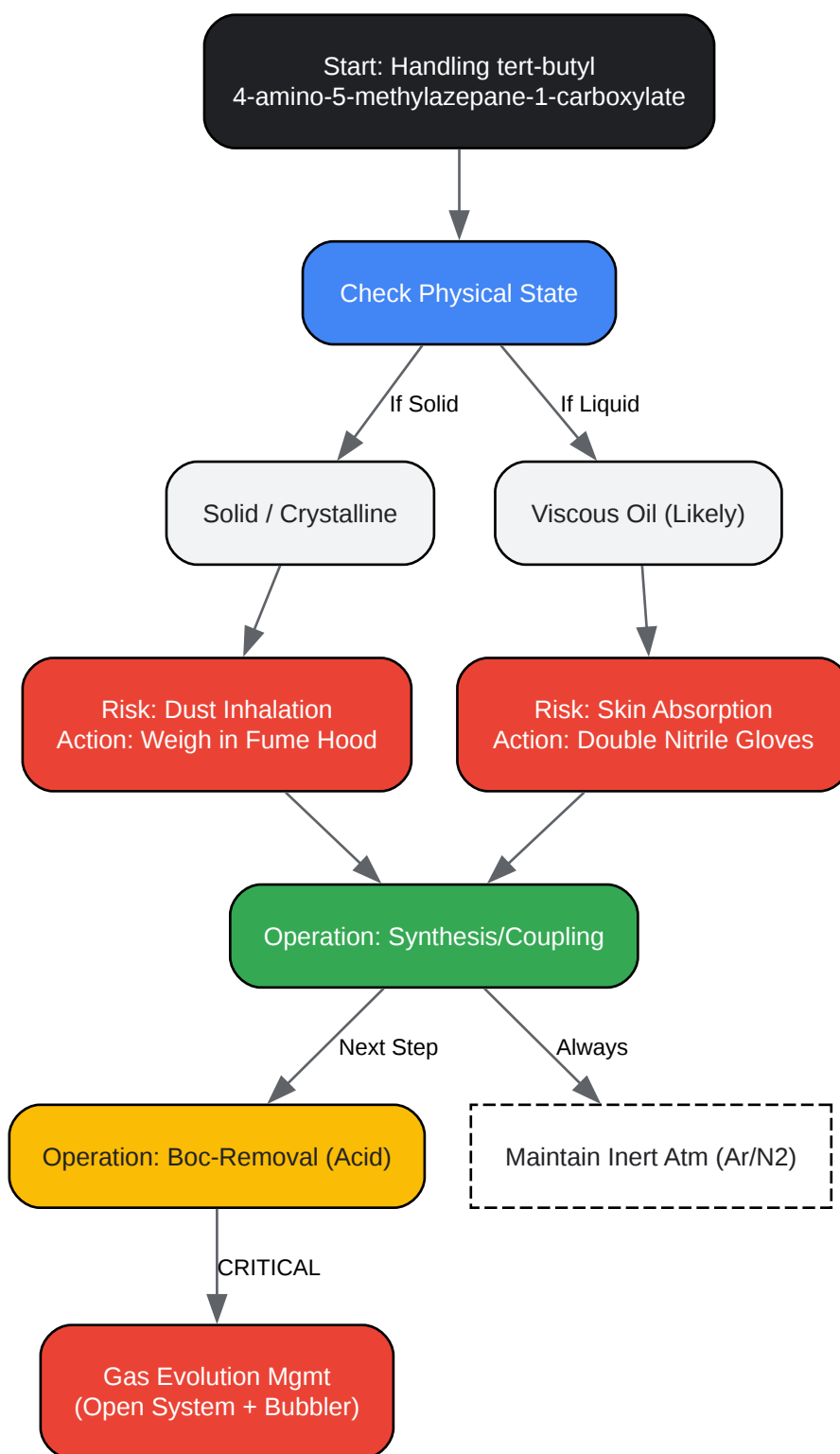
Standard Operating Procedure (SOP) for Deprotection:

- Reagent: 4M HCl in Dioxane or TFA/DCM (1:1).
- Hazard: Rapid gas evolution (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">).
- Control:
 - Use a bubbler system to vent CO_2 /Isobutylene.[1]
 - NEVER deprotect in a sealed vessel.
 - Add acid at 0°C to control reaction rate, then warm to RT.

Part 3: Visualization & Formatting

Diagram 1: The Hierarchy of Hazard Control

This diagram illustrates the decision logic for handling the compound based on its physical state and the operation being performed.[1]

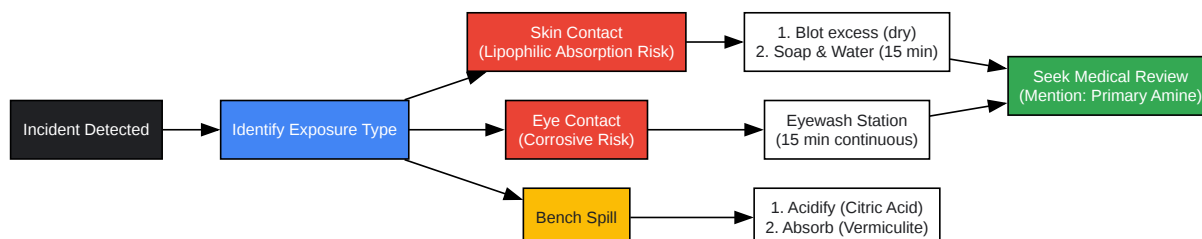


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Caption: Workflow for assessing physical state risks and critical process safety controls during synthesis and deprotection.

Diagram 2: Emergency Response Decision Tree

A self-validating logic flow for accidents involving this specific class of amines.



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Caption: Emergency response protocols prioritizing neutralization of the amine and mitigation of lipophilic absorption.

References

- PubChem. (n.d.).^[1] tert-Butyl 4-aminoazepane-1-carboxylate (Compound Summary). National Library of Medicine.^[1] Retrieved February 22, 2026, from [\[Link\]](#)^[1]
- European Chemicals Agency (ECHA). (n.d.).^[1] Guidance on the Application of the CLP Criteria: Specific Target Organ Toxicity (Single Exposure).^[1] Retrieved February 22, 2026, from [\[Link\]](#)^[1]
- ACS Green Chemistry Institute. (2023).^[1] Reagent Guide: Boc Protection & Deprotection.^[1] ^[2] American Chemical Society.^[1] Retrieved February 22, 2026, from [\[Link\]](#)^[1]

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Sources

- 1. tert-Butyl 4-aminoazepane-1-carboxylate | C₁₁H₂₂N₂O₂ | CID 18946151 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. jk-sci.com [jk-sci.com]
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